

A Comprehensive Technical Guide to Zirconium 2-ethylhexanoate

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Compound of Interest

Compound Name: **Zirconium 2-ethylhexanoate**

Cat. No.: **B1609148**

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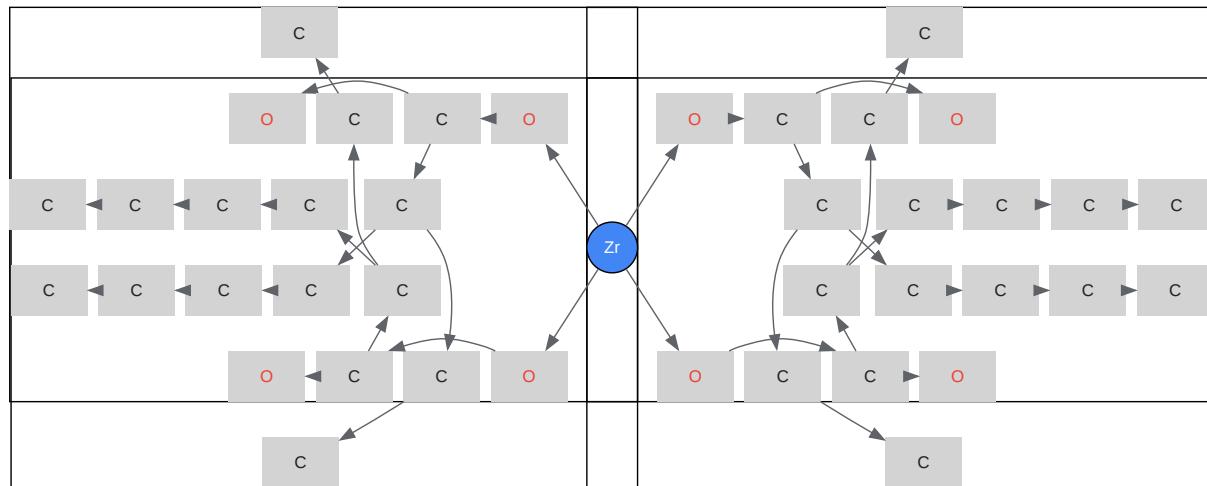
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Zirconium 2-ethylhexanoate**, a versatile organometallic compound. The document details its chemical structure, physicochemical properties, a representative synthesis protocol, and its primary applications, with a focus on data presentation and experimental methodology.

Chemical Structure and Identification

Zirconium 2-ethylhexanoate is a metal carboxylate complex. It consists of a central zirconium cation in a +4 oxidation state (Zr^{4+}) coordinated to four 2-ethylhexanoate anions, which act as ligands. The lipophilic nature of the 2-ethylhexanoate chains renders the compound soluble in nonpolar organic solvents.[\[1\]](#)

Below is a two-dimensional representation of the coordination complex.



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Caption: 2D structure of **Zirconium 2-ethylhexanoate**.

Physicochemical Data

The following table summarizes the key quantitative properties of **Zirconium 2-ethylhexanoate** compiled from various sources.

Property	Value	Reference
Molecular Formula	C ₃₂ H ₆₀ O ₈ Zr	[1] [2] [3] [4] [5]
Linear Formula	(C ₈ H ₁₅ O ₂) ₄ Zr	[1] [6]
IUPAC Name	zirconium(4+) tetrakis(2-ethylhexanoate)	[4] [6] [7]
Molecular Weight	664.04 g/mol	[1] [2] [5]
CAS Number	2233-42-3, 22464-99-9	[1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11] [12]
Appearance	Viscous amber or clear yellow liquid	[1] [6] [7]
Density	0.870 - 1.27 g/mL	[1] [3] [6] [11]
Boiling Point	~228 °C	[1] [6]
Refractive Index	n _{20/D} 1.446	[11]
SMILES	CCCCC(CC)C(=O) [O-].CCCCC(CC)C(=O) [O-].CCCCC(CC)C(=O) [O-].CCCCC(CC)C(=O)[O-]. [Zr+4]	[1] [4] [6]

Experimental Protocols: Synthesis

A common method for the preparation of zirconium carboxylates is through a double decomposition reaction.[\[13\]](#) The following protocol is adapted from established industrial processes for the synthesis of **Zirconium 2-ethylhexanoate**.[\[13\]](#)

Objective: To synthesize **Zirconium 2-ethylhexanoate** from a water-soluble zirconium salt and sodium 2-ethylhexanoate.

Materials:

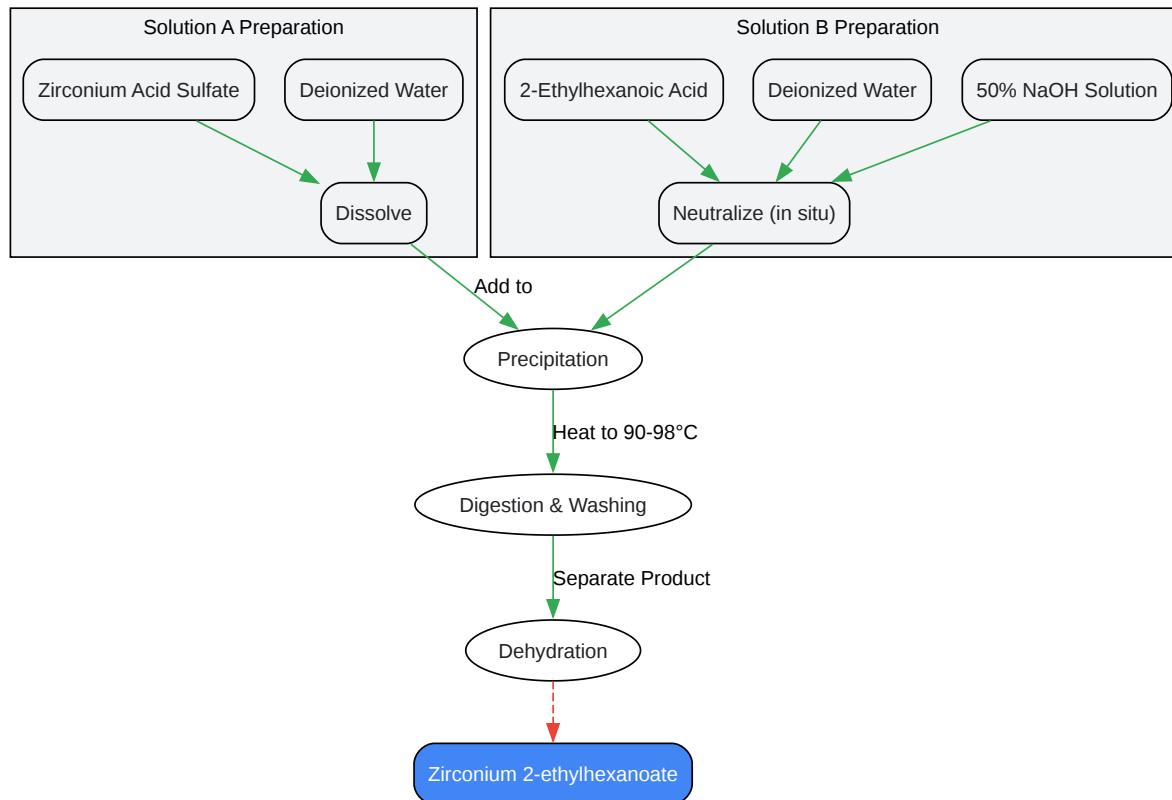
- Zirconium acid sulfate (ZrO(SO₄H)₂)

- 2-Ethylhexanoic acid
- Sodium hydroxide (50% aqueous solution)
- Deionized water

Procedure:

- Preparation of Solution A (Zirconium Salt Solution): Dissolve 373.0 g of zirconium acid sulfate in 460 g of deionized water with stirring to form a clear aqueous solution.
- Preparation of Solution B (Carboxylate Salt Solution): In a separate vessel, prepare the sodium salt of 2-ethylhexanoic acid in situ. Combine 179.8 g of 2-ethylhexanoic acid with 800.0 g of deionized water. Slowly add a neutralizing equivalent of 50% sodium hydroxide solution (approximately 99.9 g) while stirring. This reaction is exothermic and should be controlled.
- Precipitation: Slowly add Solution A to Solution B with vigorous stirring. The addition will cause the precipitation of **Zirconium 2-ethylhexanoate**.
- Digestion and Washing: Heat the resulting mixture to approximately 90-98°C for 30 minutes to ensure complete reaction and improve the precipitate's filterability.[\[13\]](#) Allow the product to settle, then decant the aqueous supernatant. Wash the product phase by adding 900 g of fresh deionized water, heating to 90°C, and then separating the phases.
- Dehydration: Remove the product phase and dehydrate it, for example, by heating under vacuum, to yield the final product.

The workflow for this synthesis is illustrated in the diagram below.



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Caption: Synthesis workflow for **Zirconium 2-ethylhexanoate**.

Applications in Research and Industry

Zirconium 2-ethylhexanoate serves as a critical component in various industrial and research applications:

- **Driers for Coatings and Inks:** It acts as an effective through-drier, promoting the polymerization and hardening of paint and ink films. It is often used as a non-toxic replacement for lead-based driers.[14]
- **Catalysis:** The compound is utilized as a catalyst in various chemical reactions, including polymerization, hydrogenation, and oxidation processes.[1]
- **Adhesion Promoter:** It enhances the adhesion of coatings and sealants to various substrates.[1]
- **Precursor for Thin Films:** In materials science, it serves as a metal-organic precursor for the deposition of zirconium-containing thin films, such as zirconium oxide (ZrO_2) and yttria-stabilized zirconia (YSZ), which are used in applications like solid oxide fuel cells.

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